

1-(2-Furyl)ethanol-d3 material safety data sheet (MSDS)

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Compound of Interest

Compound Name: 1-(2-Furyl)ethanol-d3

Cat. No.: B13440619

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An In-depth Technical Guide to 1-(2-Furyl)ethanol-d3

This technical guide provides a comprehensive overview of the material safety data, properties, and handling guidelines for **1-(2-Furyl)ethanol-d3**. The information is intended for researchers, scientists, and professionals in drug development and other scientific fields who may be working with this deuterated compound.

Disclaimer

A specific Material Safety Data Sheet (MSDS) for **1-(2-Furyl)ethanol-d3** is not readily available. The safety information presented in this guide is largely based on the MSDS of its non-deuterated analog, (±)-1-(2-Furyl)ethanol, and the closely related compound, furfuryl alcohol. It is imperative to handle this compound with the utmost care and to use this information as a guideline, implementing all necessary safety precautions for handling a potentially hazardous chemical.

Chemical and Physical Properties

1-(2-Furyl)ethanol-d3, also known as α -(Methyl-d3)-2-furanmethanol, is a deuterated analog of 1-(2-Furyl)ethanol.^{[1][2]} The stable isotope labeling makes it a valuable tool in various research applications, including metabolic studies and as an internal standard in mass spectrometry-based analyses.

Table 1: Chemical Identification of **1-(2-Furyl)ethanol-d3**

Identifier	Value
Analyte Name	1-(2-Furyl)ethanol-d3[1][2]
Synonyms	α -(Methyl-d3)-2-furanmethanol[2]
CAS Number	132331-94-3[1][2][3]
Molecular Formula	C ₆ H ₅ D ₃ O ₂ [1]
Molecular Weight	115.15 g/mol [1]
Unlabelled CAS Number	4208-64-4[1][2]

Table 2: Physical and Chemical Properties of (±)-1-(2-Furyl)ethanol (Non-deuterated analog)

Property	Value
Appearance	Colorless to Pale Yellow Oil[4]
Boiling Point	167-170 °C
Density	1.078 g/mL at 20 °C
Refractive Index	n ₂₀ /D 1.479
Flash Point	110 °C (230 °F) - closed cup
Storage Temperature	2-8°C[4]

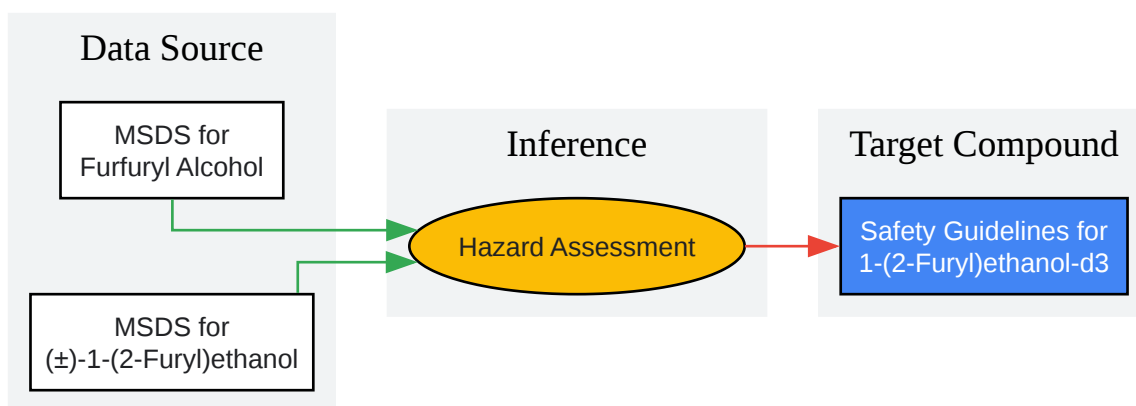
Safety and Hazard Information

The hazard information is primarily derived from the non-deuterated form, (±)-1-(2-Furyl)ethanol and furfuryl alcohol. It is crucial to handle **1-(2-Furyl)ethanol-d3** with the same precautions.

Table 3: Hazard Identification

Hazard Class	Statement
Flammability	Combustible liquid[5][6]
Acute Toxicity	Harmful if swallowed or in contact with skin. Fatal if inhaled.[5]
Skin Corrosion/Irritation	Causes skin irritation[5][6][7]
Eye Damage/Irritation	Causes serious eye irritation[5][6][7]
Respiratory Sensitization	May cause respiratory irritation[5][6][7]
Carcinogenicity	Suspected of causing cancer[5][6][7]
Specific Target Organ Toxicity	May cause damage to organs through prolonged or repeated exposure[5]

Logical Relationship of Safety Data



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Safety Data Inference Workflow

Handling and Storage

Proper handling and storage are critical to ensure safety and maintain the integrity of the compound.

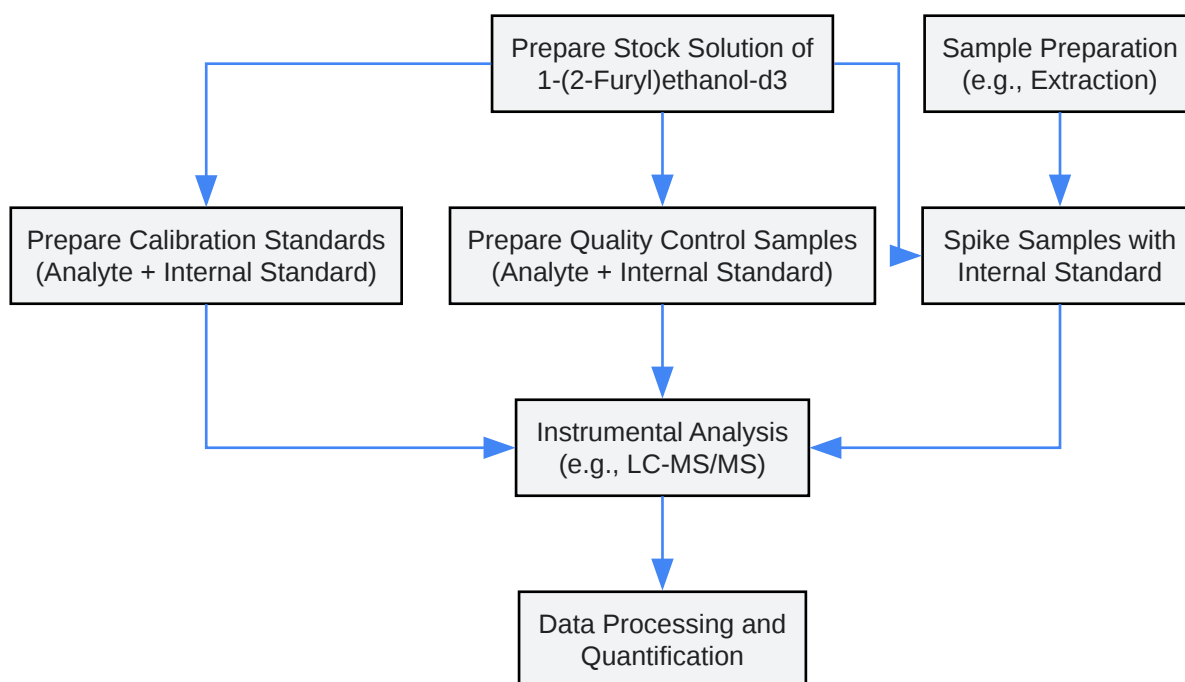
- Handling:

- Work in a well-ventilated area, preferably under a chemical fume hood.[6]
- Avoid breathing vapors or mists.
- Avoid contact with skin, eyes, and clothing.[5]
- Wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat. For operations with a risk of inhalation, a respirator may be necessary.[5]
- Keep away from heat, sparks, and open flames.[5][6]
- Wash hands thoroughly after handling.
- Storage:
 - Store in a tightly closed container in a cool, dry, and well-ventilated area.[6]
 - Recommended storage temperature is between 2-8°C.[4]
 - Keep away from incompatible materials such as strong oxidizing agents.[6]

Experimental Protocols

While specific experimental protocols for **1-(2-Furyl)ethanol-d3** are not detailed in the provided search results, a general workflow for its use as an internal standard in a quantitative analysis (e.g., by GC-MS or LC-MS) is outlined below.

General Workflow for Use as an Internal Standard



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Internal Standard Workflow

Methodology:

- Stock Solution Preparation: Accurately weigh a known amount of **1-(2-Furyl)ethanol-d3** and dissolve it in a suitable solvent to prepare a stock solution of a known concentration.
- Calibration Standards: Prepare a series of calibration standards by spiking known concentrations of the non-deuterated analyte with a constant, known concentration of the **1-(2-Furyl)ethanol-d3** internal standard.
- Quality Control (QC) Samples: Prepare QC samples at different concentration levels (low, medium, high) in a similar manner to the calibration standards.
- Sample Preparation: Extract the analyte from the sample matrix (e.g., plasma, urine, tissue) using an appropriate technique such as liquid-liquid extraction or solid-phase extraction.
- Internal Standard Spiking: Add a precise volume of the **1-(2-Furyl)ethanol-d3** internal standard solution to all samples, calibration standards, and QC samples.

- **Instrumental Analysis:** Analyze the prepared samples using a suitable analytical instrument, such as a gas chromatograph or liquid chromatograph coupled to a mass spectrometer.
- **Data Processing:** Construct a calibration curve by plotting the ratio of the analyte peak area to the internal standard peak area against the analyte concentration. Use this curve to determine the concentration of the analyte in the unknown samples.

Toxicological Information

No specific toxicological data for **1-(2-Furyl)ethanol-d3** was found. The information for the non-deuterated analog, furfuryl alcohol, indicates potential for toxicity.^[8] It is suspected of causing cancer and may cause damage to organs through prolonged or repeated exposure.^[5]

First-Aid Measures

In case of exposure, follow these first-aid measures and seek immediate medical attention.

- **Inhalation:** Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration.
- **Skin Contact:** Immediately wash off with plenty of water for at least 15 minutes. Remove contaminated clothing and shoes.
- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.
- **Ingestion:** Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water.

Fire-Fighting Measures

- **Suitable Extinguishing Media:** Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.^[9]
- **Specific Hazards:** Combustible liquid. In a fire, it may emit toxic fumes of carbon monoxide.^[10] Containers may explode when heated.^[6]
- **Protective Equipment:** Wear self-contained breathing apparatus and full protective gear.^[6]

Disposal Considerations

Dispose of this material and its container in accordance with all applicable federal, state, and local regulations. Do not allow it to enter drains or waterways.

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